

Application Note and Protocol: Preparation of Aspochalasin M Stock Solution

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Compound of Interest

Compound Name: *Aspochalasin M*

Cat. No.: *B2481514*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Aspochalasin M is a member of the cytochalasan family of mycotoxins, which are known for their ability to bind to actin filaments and disrupt microfilament-mediated cellular processes. As natural products isolated from various fungi, aspochalasins exhibit a range of biological activities, including cytotoxic and antibacterial effects, making them valuable tools in cell biology research and potential leads for drug development.[1][2] Proper preparation and storage of **Aspochalasin M** stock solutions are critical for ensuring experimental reproducibility and maintaining the compound's stability and efficacy. This document provides a detailed protocol for the preparation of an **Aspochalasin M** stock solution, based on general procedures for cytochalasans and related small molecule inhibitors.

Data Presentation

Quantitative data for **Aspochalasin M** and related aspochalasins are summarized below. The recommended solvent and storage conditions are based on common practices for this class of compounds.[3][4]

Parameter	Value	Reference
Compound	Aspochalasin M	
Molecular Weight	~401 g/mol	[1]
Recommended Solvents	DMSO, Ethanol, Methanol, DMF	[3][4]
Storage (Powder)	-20°C	[4]
Storage (Stock Solution)	-80°C (long-term); 4°C (short-term, < 1 week)	[3]

Experimental Protocol: Preparation of 10 mM Aspochalasin M Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Aspochalasin M** in dimethyl sulfoxide (DMSO).

Materials:

- **Aspochalasin M** (powder form)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettors and appropriate sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Pre-handling: Before opening, briefly centrifuge the vial containing the **Aspochalasin M** powder to ensure that all the material is at the bottom of the container. This is especially important for small quantities that may adhere to the cap or walls during shipping.
- Calculation: Calculate the mass of **Aspochalasin M** required to make the desired volume of a 10 mM stock solution. The formula for this calculation is:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 401 \text{ g/mol} = 4.01 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount of **Aspochalasin M** powder using an analytical balance in a fume hood or designated weighing station. Transfer the powder to a sterile microcentrifuge tube or amber glass vial.
- Dissolution:
 - Add the appropriate volume of DMSO to the vial containing the **Aspochalasin M** powder. For the example above, add 1 mL of DMSO to the 4.01 mg of powder.
 - Cap the vial securely and vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary, but check the manufacturer's recommendations for temperature sensitivity.
- Final Concentration in Experiments: When preparing working solutions for cell-based assays, ensure the final concentration of DMSO in the culture medium does not exceed a level that could cause toxicity, typically recommended to be below 0.1%.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Workflow for Aspochalasin M Stock Solution Preparation

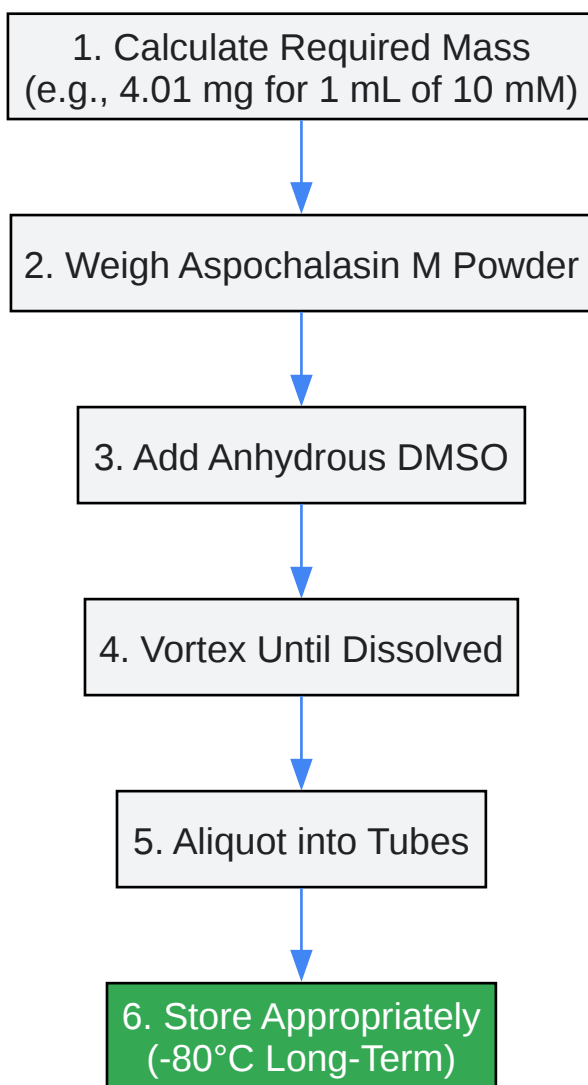


Figure 1. Workflow for Aspochalasin M Stock Solution Preparation

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Caption: Workflow for preparing **Aspochalasin M** stock solution.

Storage and Stability

Proper storage is crucial to maintain the integrity of the **Aspochalasin M** stock solution.

- Long-Term Storage: For long-term storage, the stock solution should be stored at -80°C.[3]
- Short-Term Storage: For frequent use, aliquots can be kept at 4°C for up to one week.[3]

- Aliquoting: It is highly recommended to aliquot the stock solution into smaller, single-use volumes upon preparation. This practice minimizes the number of freeze-thaw cycles, which can lead to degradation of the compound and introduction of moisture, thereby preserving the solution's efficacy.[3]
- Light Protection: Store stock solutions in amber vials or wrap clear vials in foil to protect the compound from light, as some organic molecules are light-sensitive.[7]

Safety Precautions

Aspochalasin M is a mycotoxin with potential cytotoxic properties. Standard laboratory safety procedures should be followed.

- Always handle the powder and stock solution in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder and direct contact with skin or eyes.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.

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